

Biocatalytic conversion of 3-Chloroazepan-2-one in metabolic studies

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Compound of Interest

Compound Name: 3-Chloroazepan-2-one

CAS No.: 1468-55-9

Cat. No.: B8652770

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Application Note: Biocatalytic Hydrolysis and Metabolic Profiling of **3-Chloroazepan-2-one**

Executive Summary

3-Chloroazepan-2-one (also known as

-chloro-

-caprolactam) is a critical seven-membered lactam intermediate, primarily utilized in the chemo-enzymatic synthesis of L-lysine and chiral pipecolic acid derivatives. Its structural integrity is defined by the electrophilic

-chloro motif and the hydrolytically susceptible amide bond.

This Application Note details the protocols for the biocatalytic conversion of **3-Chloroazepan-2-one**. We address two distinct research needs:

- Synthetic Biocatalysis: Kinetic resolution to produce enantiopure

-chloro lactams or amino acids.

- **Metabolic Stability Profiling:** Assessing the susceptibility of the lactam scaffold to ring-opening hydrolysis by mammalian or microbial amidases, a critical parameter in toxicological and pharmacokinetic assessments.

Scientific Background & Mechanism

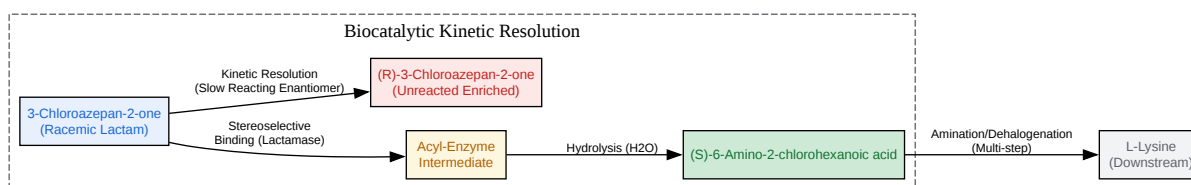
The metabolic fate of **3-Chloroazepan-2-one** is governed by two competing pathways: nucleophilic displacement of the chloride (leading to alkylation events) and enzymatic hydrolysis of the lactam ring.

In biocatalytic applications, the target reaction is the stereoselective hydrolysis of the lactam bond, typically mediated by

-lactamases (EC 3.5.2.x) or broad-spectrum amidases.

Mechanistic Pathway

- **Enzymatic Attack:** The catalytic serine or cysteine residue of the enzyme attacks the carbonyl carbon of the lactam.
- **Acyl-Enzyme Intermediate:** The ring opens, forming a covalent acyl-enzyme complex.
- **Hydrolysis:** Water attacks the intermediate, releasing 6-amino-2-chlorohexanoic acid.
- **Downstream Fate:** This open-chain metabolite is a precursor to lysine (via amination) or can undergo spontaneous cyclization/polymerization depending on pH.



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Figure 1: Biocatalytic pathway for the kinetic resolution and hydrolysis of **3-Chloroazepan-2-one**. The enzyme selectively hydrolyzes one enantiomer, leaving the other intact.

Experimental Protocols

Protocol A: High-Throughput Enzyme Screening (Hydrolysis)

Objective: Identify specific hydrolases (Lipases, Esterases, or Amidases) capable of accepting **3-Chloroazepan-2-one** as a substrate.

Materials:

- Substrate: **3-Chloroazepan-2-one** (100 mM stock in DMSO).
- Enzyme Library: Commercially available screening kits (e.g., Codexis, sigma-aldrich esterase panels) or microbial lysates (Rhodococcus, Pseudomonas sp.).
- Buffer: Potassium Phosphate (100 mM, pH 7.4).
- Indicator: Phenol Red (pH indicator) or HPLC vials.

Workflow:

- Preparation: Dispense 90 μ L of buffer containing 0.02 mg/mL Phenol Red into a 96-well plate.
- Enzyme Addition: Add 5 μ L of enzyme solution/lysate to each well.
- Substrate Initiation: Add 5 μ L of substrate stock (Final conc: 5 mM).
- Incubation: Shake at 30°C for 2-4 hours.
- Detection:
 - Colorimetric: Monitor absorbance at 560 nm. Hydrolysis releases the carboxylic acid (6-amino-2-chlorohexanoic acid), dropping the pH and turning the solution from red to yellow.

- Validation: Quench "hit" wells with 100 μ L Acetonitrile (ACN) and analyze via HPLC.

Protocol B: Metabolic Stability Assay (Microsomal Stability)

Objective: Determine the intrinsic clearance (

) and half-life (

) of the lactam scaffold in the presence of mammalian liver enzymes.

Reagents:

- Liver Microsomes (Human/Rat, 20 mg/mL protein conc).
- NADPH Regenerating System (MgCl₂, Glucose-6-phosphate, G6PDH, NADP⁺).
- Internal Standard: Tolbutamide or Carbamazepine.

Step-by-Step Methodology:

- Pre-Incubation:
 - Mix 445 μ L of Phosphate Buffer (100 mM, pH 7.4) with 25 μ L of Liver Microsomes (Final protein conc: 0.5 mg/mL).
 - Pre-warm at 37°C for 5 minutes.
- Reaction Initiation:
 - Add 5 μ L of **3-Chloroazepan-2-one** (100 μ M stock). Final reaction conc: 1 μ M.
 - Add 25 μ L of NADPH Regenerating System to start the reaction.
- Sampling:
 - At time points

min, remove 50 μ L aliquots.

- Immediately dispense into 150 μ L of ice-cold ACN containing the Internal Standard to quench.
- Processing:
 - Centrifuge samples at 4,000 rpm for 15 min to pellet proteins.
 - Transfer supernatant to LC-MS vials.
- LC-MS/MS Analysis:
 - Column: C18 Reverse Phase (e.g., Waters XSelect HSS T3, 2.1 x 50 mm).
 - Mobile Phase: A: 0.1% Formic Acid in Water; B: 0.1% Formic Acid in ACN.
 - Transition: Monitor Parent (
148.0
112.0, loss of HCl) and Hydrolysis Product (
166.0
various fragments).

Data Analysis & Interpretation

Kinetic Resolution Metrics

For Protocol A (Synthesis), calculate the Enantiomeric Ratio () to determine biocatalytic efficiency.

- : Conversion (0 to 1)
- : Enantiomeric excess of the remaining substrate.

Table 1: Typical Performance of Biocatalysts on

-Halo Lactams

Enzyme Class	Typical Conversion (24h)	Enantioselectivity ()	Main Product
Lipase B (C. antarctica)	< 5%	N/A	Low reactivity on 7-membered lactams without ring strain.
-Lactamase (Rhodococcus)	> 80%	> 50	(S)-6-amino-2-chlorohexanoic acid
Pig Liver Esterase (PLE)	20-40%	10-20	Racemic hydrolysis (low specificity)

Metabolic Stability Metrics

For Protocol B (Stability), plot

vs. Time. The slope is

.

- Half-life (

):

- Intrinsic Clearance (

):

Interpretation:

- High Stability (

min): The lactam ring is resistant to hydrolysis. Suitable for drug scaffolds.[1]

- Low Stability (

min): Rapid hydrolysis. The compound acts as a prodrug or generates reactive open-chain metabolites (potential toxicity risk via alkylation).

Critical Considerations & Troubleshooting

- Spontaneous Hydrolysis:
 - Halo lactams are more reactive than simple lactams due to the inductive effect of the chlorine. Always run a "No Enzyme" control to subtract background hydrolysis.
- Solubility: **3-Chloroazepan-2-one** has moderate water solubility. Avoid DMSO concentrations >1% in enzymatic assays as it may denature specific amidases.
- Toxicity: The hydrolysis product (an
 - chloro amino acid) is a potential alkylating agent. Handle all post-reaction fluids as hazardous chemical waste.

References

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